

3-Ethoxy-4-methoxybenzaldehyde molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxy-4-methoxybenzaldehyde

Cat. No.: B045797

[Get Quote](#)

An In-depth Technical Guide to 3-Ethoxy-4-methoxybenzaldehyde

This technical guide provides a comprehensive overview of **3-Ethoxy-4-methoxybenzaldehyde**, a significant benzaldehyde derivative. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and biological relevance.

Core Compound Properties

3-Ethoxy-4-methoxybenzaldehyde, also known as 3-Ethoxy-p-anisaldehyde, is a derivatized benzaldehyde compound.^[1] It serves as a key intermediate in the synthesis of various pharmaceutical compounds.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for **3-Ethoxy-4-methoxybenzaldehyde**.

Identifier	Value	Reference
Molecular Weight	180.20 g/mol	[1] [3] [4] [5] [6]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1] [2] [3] [4]
CAS Number	1131-52-8	[1] [2] [3] [5] [6]
Melting Point	51-53 °C	[6]
Boiling Point	155 °C at 10 mmHg	[2]
InChIKey	VAMZHXWLGRQSJS- UHFFFAOYSA-N	[4] [6]

Spectral Data	Description
Mass Spectrometry	Key peaks observed at m/z 180, 151, and 152.
Infrared (IR) Spectroscopy	FTIR data is available and has been recorded.
Nuclear Magnetic Resonance (NMR)	¹ H NMR spectral data is available.

Synthesis and Purification

The primary synthesis route for **3-Ethoxy-4-methoxybenzaldehyde** involves the ethylation of isovanillin. Several protocols have been reported, with variations in the base and catalyst used.

Experimental Protocol: Synthesis of 3-Ethoxy-4-methoxybenzaldehyde

This protocol is based on a high-yield synthesis method.[\[2\]](#)

Materials:

- Isovanillin
- Sodium hydroxide (NaOH)
- Tetrabutylammonium fluoride

- Ethyl bromide
- Deionized water
- 3 L reaction flask
- Magnetic stirrer
- Filtration apparatus

Procedure:

- In a 3 L dry reaction flask, dissolve 157 g of sodium hydroxide in 1500 ml of water.
- To this solution, add 500 g of isovanillin, 120 g of tetrabutylammonium fluoride, and 537 g of ethyl bromide.
- Stir the reaction mixture at 25°C for 4 hours.
- After the reaction is complete, collect the solid product by suction filtration.
- The resulting off-white solid powder is **3-ethoxy-4-methoxybenzaldehyde**. This method reports a purity of 99.9% and a yield of 96.1%.^[2]

Experimental Protocol: Purification

The crude product from the synthesis can be further purified by recrystallization.

Materials:

- Crude **3-Ethoxy-4-methoxybenzaldehyde**
- Ethanol
- Water
- Heating mantle
- Crystallization dish

Procedure:

- Dissolve the crude **3-Ethoxy-4-methoxybenzaldehyde** in a minimal amount of hot ethanol.
- Gradually add hot water until the solution becomes slightly turbid.
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration and wash with a small amount of cold ethanol/water mixture.
- Dry the crystals under vacuum.

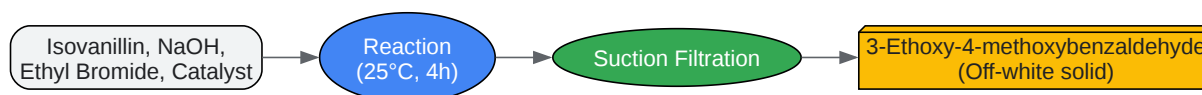
Biological Significance and Applications

3-Ethoxy-4-methoxybenzaldehyde is noted for its role as a metabolite and its application in the synthesis of therapeutic agents.

It is considered a metabolite of the benzoquinone and 3-hydroxypropanoic acid pathway.[4] Furthermore, this compound has demonstrated potential antiviral properties.[4] In the realm of drug development, it is a crucial intermediate for the synthesis of Apremilast, a PDE4 inhibitor used in the treatment of psoriasis. It is also utilized in the synthesis of compounds for investigating neuroinflammatory diseases.[6]

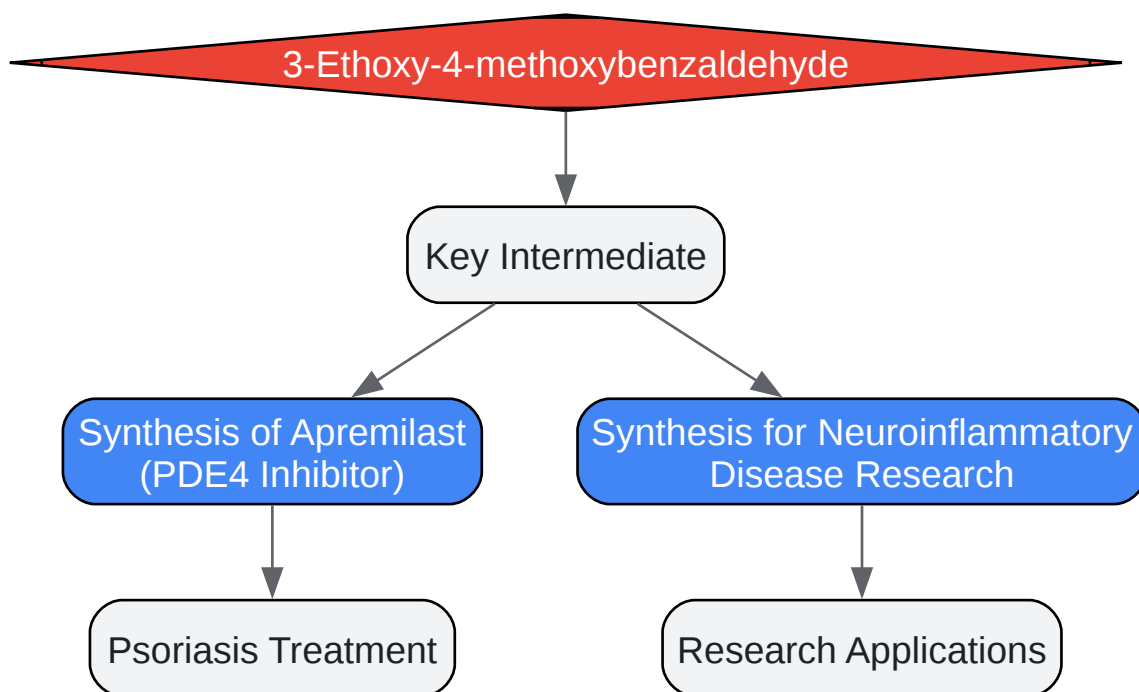
Visualized Workflows and Pathways

To better illustrate the processes involving **3-Ethoxy-4-methoxybenzaldehyde**, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-Ethoxy-4-methoxybenzaldehyde**.



[Click to download full resolution via product page](#)

Caption: Applications of **3-Ethoxy-4-methoxybenzaldehyde** in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Ethoxy-4-methoxybenzaldehyde | C₁₀H₁₂O₃ | CID 244728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Ethoxy-4-methoxybenzaldehyde | 1131-52-8 [chemicalbook.com]
- 3. WO2019100786A1 - Method for synthesizing 3-ethoxy-4-methoxybenzaldehyde - Google Patents [patents.google.com]
- 4. 3-Ethoxy-4-methoxybenzaldehyde | 1131-52-8 | FE46457 [biosynth.com]

- 5. 4-Ethoxy-3-methoxybenzaldehyde | C₁₀H₁₂O₃ | CID 67116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-Ethoxy-4-methoxybenzaldehyde 99 1131-52-8 [sigmaaldrich.com]
- To cite this document: BenchChem. [3-Ethoxy-4-methoxybenzaldehyde molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045797#3-ethoxy-4-methoxybenzaldehyde-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com